

An In-Depth Technical Guide to 4-Chlorotetrahydropyran

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Compound of Interest

Compound Name: 4-Chlorotetrahydropyran

Cat. No.: B167756

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This guide provides comprehensive information on the chemical properties, synthesis, and potential applications of **4-Chlorotetrahydropyran**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

4-Chlorotetrahydropyran is a heterocyclic organic compound. Its fundamental molecular attributes are summarized below, providing a foundational understanding of its chemical nature.

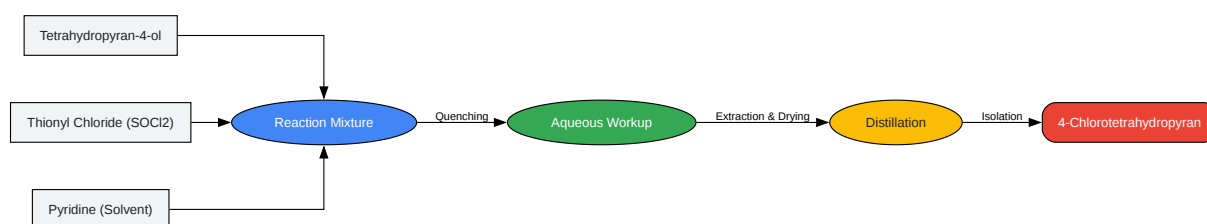
Property	Value	Source
Molecular Formula	C5H9ClO	[1] [2] [3] [4] [5]
Molecular Weight	120.58 g/mol	[1] [2]
IUPAC Name	4-chlorooxane	[1] [2] [3]
CAS Number	1768-64-5	[2] [3] [4] [5]

Synthesis and Reaction Pathways

A common synthetic route to **4-Chlorotetrahydropyran** involves the hydrochlorination of tetrahydropyran-4-ol. This reaction is a fundamental transformation in organic chemistry and

serves as a key method for introducing a chlorine substituent onto the tetrahydropyran ring. The resulting compound is a valuable intermediate for further chemical modifications.

To illustrate this process, a logical workflow for a typical laboratory synthesis is presented below. This diagram outlines the conceptual flow from starting materials to the final product, including the key reagents and reaction conditions.



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A conceptual workflow for the synthesis of **4-Chlorotetrahydropyran**.

Experimental Protocol: Synthesis of 4-Chlorotetrahydropyran from Tetrahydropyran-4-ol

The following protocol details a representative method for the synthesis of **4-Chlorotetrahydropyran**. Researchers should always consult primary literature and perform a thorough safety assessment before conducting any experiment.

Materials:

- Tetrahydropyran-4-ol
- Thionyl chloride (SOCl_2)
- Pyridine

- Diethyl ether
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Addition funnel
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** A solution of tetrahydropyran-4-ol in pyridine is prepared in a round-bottom flask equipped with a magnetic stirrer and an addition funnel. The flask is cooled in an ice bath to $0\text{ }^{\circ}\text{C}$.
- **Addition of Reagent:** Thionyl chloride is added dropwise to the cooled solution via the addition funnel. The temperature of the reaction mixture should be maintained below $5\text{ }^{\circ}\text{C}$ during the addition.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- **Workup:** The reaction mixture is cautiously poured over crushed ice and extracted with diethyl ether. The organic layer is washed successively with saturated aqueous NaHCO_3

solution and brine.

- Drying and Concentration: The organic layer is dried over anhydrous MgSO_4 , filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The crude product is purified by vacuum distillation to yield pure **4-Chlorotetrahydropyran**.

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References

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